

handling and storage recommendations for 2-Acetyl-5-chlorothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetyl-5-chlorothiophene

Cat. No.: B429048

[Get Quote](#)

Technical Support Center: 2-Acetyl-5-chlorothiophene

This guide provides essential information for the safe handling and storage of **2-Acetyl-5-chlorothiophene**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the immediate safety concerns when working with **2-Acetyl-5-chlorothiophene**?

A1: **2-Acetyl-5-chlorothiophene** is classified as acutely toxic if swallowed and can cause serious eye irritation.^{[1][2][3]} It is crucial to avoid ingestion, and direct contact with eyes. Standard laboratory safety protocols should be strictly followed.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side-shields or goggles that conform to European standard EN 166.^[4]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are recommended.^[4] Always inspect gloves for integrity before use.

- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4] In case of potential significant exposure, fire/flammable resistant and impervious clothing should be worn.[1]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are likely to be exceeded, a full-face respirator should be used.[1]

Q3: What are the ideal storage conditions for **2-Acetyl-5-chlorothiophene**?

A3: The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.[1][4] Some sources recommend maintaining ambient temperatures below 25°C and protecting the compound from light and moisture.[5] It should be stored away from incompatible materials.[6]

Q4: I accidentally spilled a small amount of **2-Acetyl-5-chlorothiophene** on the lab bench. How should I clean it up?

A4: For small spills, you should:

- Ensure adequate ventilation and wear your full personal protective equipment (PPE).
- Avoid generating dust.[1][4]
- Carefully sweep or vacuum the solid material and place it into a suitable, labeled container for disposal.[4]
- Clean the spill area thoroughly.

Q5: What materials are incompatible with **2-Acetyl-5-chlorothiophene**?

A5: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents to prevent potentially hazardous reactions.[4]

Q6: How should I dispose of waste **2-Acetyl-5-chlorothiophene**?

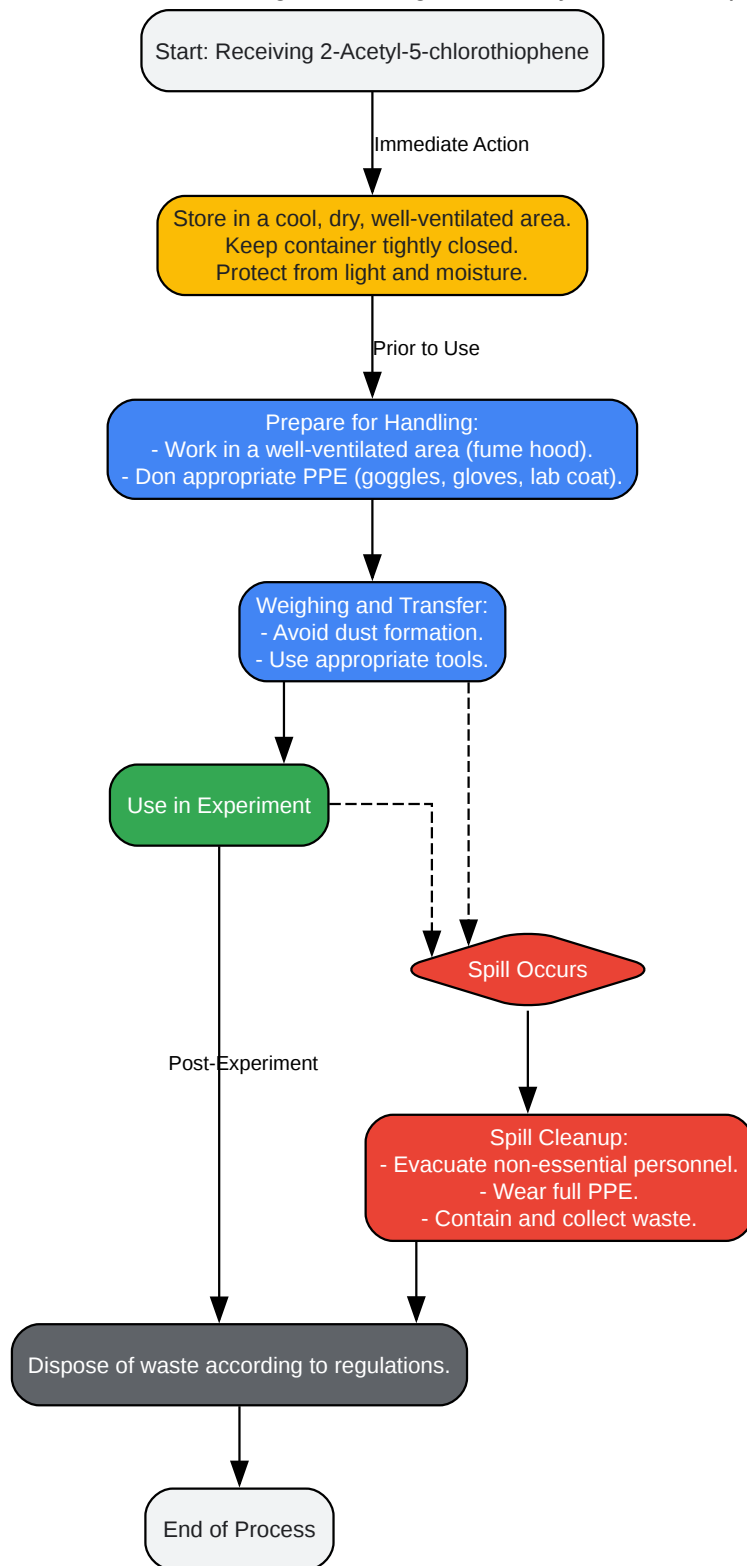
A6: Disposal must be in accordance with local, state, and federal regulations. The material should be disposed of in an appropriate treatment and disposal facility.[1] Do not allow the chemical to enter drains.[1]

Summary of Physical and Chemical Properties

Property	Value
Physical State	Solid, off-white to pale yellow crystalline powder[4][5]
Melting Point	43 - 49 °C[2][4]
Boiling Point	117 - 118 °C @ 17 mmHg[2]
Flash Point	108 °C[4]
Molecular Formula	C ₆ H ₅ ClOS[4]
Molecular Weight	160.62 g/mol [3]

Experimental Workflow: Safe Handling and Storage Protocol

Workflow for Safe Handling and Storage of 2-Acetyl-5-chlorothiophene

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and storage of **2-Acetyl-5-chlorothiophene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2-乙酰基-5-氯噻吩 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-Acetyl-5-chlorothiophene | C₆H₅ClOS | CID 80572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. Page loading... [wap.guidechem.com]
- 6. quinoline-thiophene.com [quinoline-thiophene.com]
- To cite this document: BenchChem. [handling and storage recommendations for 2-Acetyl-5-chlorothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b429048#handling-and-storage-recommendations-for-2-acetyl-5-chlorothiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com